

4-Hydroxyphenylpropionylglycine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxyphenylpropionylglycine

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Introduction

4-Hydroxyphenylpropionylglycine, also known as N-[3-(4-hydroxyphenyl)-1-oxopropyl]-glycine, is a metabolite of the conditionally essential amino acid tyrosine and the dietary flavonoid phloretin.[1] Its presence in biological systems and its relationship to the metabolism of these important precursors have made it a subject of interest in biomedical research. This technical guide provides a detailed overview of the physical and chemical properties of **4-Hydroxyphenylpropionylglycine**, along with its metabolic origins.

Physical and Chemical Properties

A comprehensive summary of the known physical and chemical properties of **4-Hydroxyphenylpropionylglycine** is presented below. It is important to note that while some experimental data is available, certain properties such as melting point, boiling point, pKa, and logP have not been experimentally determined for this specific compound and are therefore not included in the quantitative summary.

Table 1: Physical and Chemical Properties of **4-Hydroxyphenylpropionylglycine**

Property	Value	Source
IUPAC Name	N-[3-(4-hydroxyphenyl)-1-oxopropyl]-glycine	[1]
Synonyms	4-Hydroxyphenylpropionylglycine, Phloretic Acid Glycine Conjugate, Phloretylglycine, 4-hydroxy PPG	[1]
CAS Number	3850-43-9	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[1]
Molecular Weight	223.2 g/mol	[1]
Appearance	Solid	[1]
Solubility	DMF: 10 mg/mL DMSO: 10 mg/mL Ethanol: 20 mg/mL	[1]
SMILES	<chem>O=C(O)CNC(=O)CCC1=CC=C(O)C=C1</chem>	
InChI	InChI=1S/C11H13NO4/c13-9-4-1-8(2-5-9)3-6-10(14)12-7-11(15)16/h1-2,4-5,13H,3,6-7H2,(H,12,14)(H,15,16)	[1]
InChIKey	KPKFTTASECYTCL-UHFFFAOYSA-N	[1]

Metabolic Pathways

4-Hydroxyphenylpropionylglycine is a product of the metabolism of both the amino acid tyrosine and the dihydrochalcone phloretin, which is found in apples and other plants.

Tyrosine Metabolism

The metabolic pathway for the formation of **4-Hydroxyphenylpropionylglycine** from tyrosine involves several enzymatic steps. While the complete pathway leading to this specific glycine

conjugate is not fully elucidated in single comprehensive diagrams, the initial steps of tyrosine catabolism are well-established. Tyrosine can be metabolized to 4-hydroxyphenylpyruvic acid, which can then undergo further transformations. The conjugation with glycine is a key final step in the formation of **4-Hydroxyphenylpropionylglycine**.



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Caption: Metabolic conversion of Tyrosine to **4-Hydroxyphenylpropionylglycine**.

Phloretin Metabolism

Phloretin, upon ingestion, undergoes metabolism in the body, leading to the formation of various metabolites, including **4-Hydroxyphenylpropionylglycine**. The metabolic process involves the breakdown of the phloretin structure and subsequent conjugation with glycine. Phloretin has been shown to influence various signaling pathways, such as the AMPK pathway, which is involved in cellular energy homeostasis.[2][3][4] However, the direct effects of **4-Hydroxyphenylpropionylglycine** on these or other signaling pathways have not yet been extensively studied.



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Caption: Metabolic conversion of Phloretin to **4-Hydroxyphenylpropionylglycine**.

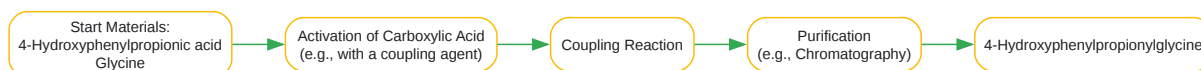
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **4-Hydroxyphenylpropionylglycine** are not readily available in the public domain. However, general methodologies for the synthesis of N-substituted glycine derivatives and analytical techniques commonly used for such compounds can be adapted.

Synthesis

A general approach to the synthesis of N-acyl amino acids like **4-Hydroxyphenylpropionylglycine**

involves the coupling of the carboxylic acid (4-hydroxyphenylpropionic acid) with the amino group of glycine. This is typically achieved using a coupling agent to activate the carboxylic acid, followed by reaction with glycine or a protected form of glycine.



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Caption: General workflow for the synthesis of **4-Hydroxyphenylpropionylglycine**.

Purification

Purification of the synthesized compound would typically involve chromatographic techniques. Reversed-phase high-performance liquid chromatography (RP-HPLC) is a common method for purifying polar compounds like **4-Hydroxyphenylpropionylglycine**. The choice of column, mobile phase, and gradient would need to be optimized for the specific separation.

Analysis

The identity and purity of **4-Hydroxyphenylpropionylglycine** can be confirmed using a combination of analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound. A typical setup would involve a C18 column with a mobile phase gradient of water and acetonitrile containing a small amount of acid (e.g., formic acid or trifluoroacetic acid) for better peak shape.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound. Electrospray ionization (ESI) would be a suitable ionization technique.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure. Both ^1H and ^{13}C NMR would be required to confirm the connectivity of the atoms.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific studies investigating the direct effects of **4-Hydroxyphenylpropionylglycine** on cellular signaling pathways. Research has primarily focused on its precursor, phloretin, which has been shown to modulate pathways such as the AMPK signaling pathway, known to be involved in metabolism and inflammation.^{[2][3][4]} The biological activity of **4-Hydroxyphenylpropionylglycine** itself remains an area for future investigation. Given its origin from tyrosine, a precursor to neurotransmitters and hormones, and phloretin, a bioactive flavonoid, it is plausible that **4-Hydroxyphenylpropionylglycine** may possess biological activities that warrant further exploration.

Conclusion

4-Hydroxyphenylpropionylglycine is a metabolite of significant biological precursors. While its basic chemical identity is established, a comprehensive understanding of its physical properties, specific and detailed methodologies for its preparation and analysis, and its biological functions, particularly its role in cell signaling, requires further research. This guide provides a summary of the current knowledge and highlights the areas where more investigation is needed to fully characterize this intriguing molecule.

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